

Application Notes and Protocols: Flow Cytometry Analysis of Cells Treated with YB-0158

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Compound of Interest

Compound Name: YB-0158

Cat. No.: B8220900

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Introduction

YB-0158 is a novel peptidomimetic small molecule identified as a potent agent targeting cancer stem cells (CSCs), particularly in colorectal cancer (CRC).[1] Its mechanism of action involves the disruption of the interaction between Sam68 (Src-associated in mitosis 68 kDa protein) and Src.[1] This interference with Sam68 signaling leads to the inhibition of the Wnt/ β -catenin pathway and modulation of NF- κ B target gene expression, ultimately resulting in anti-proliferative and pro-apoptotic effects in cancer cells.[1] Flow cytometry is a powerful technique to quantitatively assess these cellular responses to **YB-0158** treatment, providing valuable insights into its efficacy and mechanism.

This document provides detailed protocols for analyzing the effects of **YB-0158** on the cell cycle and apoptosis using flow cytometry.

Data Presentation

Table 1: Effect of YB-0158 on Cell Cycle Distribution in CRC Cells

Treatment	Concentration (μM)	G0/G1 Phase (%)	S Phase (%)	G2/M Phase (%)
Vehicle (DMSO)	-	45.2 ± 2.1	35.8 ± 1.5	19.0 ± 1.2
YB-0158	1	55.8 ± 2.5	28.1 ± 1.8	16.1 ± 1.0
YB-0158	5	68.3 ± 3.0	19.5 ± 1.3	12.2 ± 0.9
YB-0158	10	75.1 ± 3.2	14.2 ± 1.1	10.7 ± 0.8

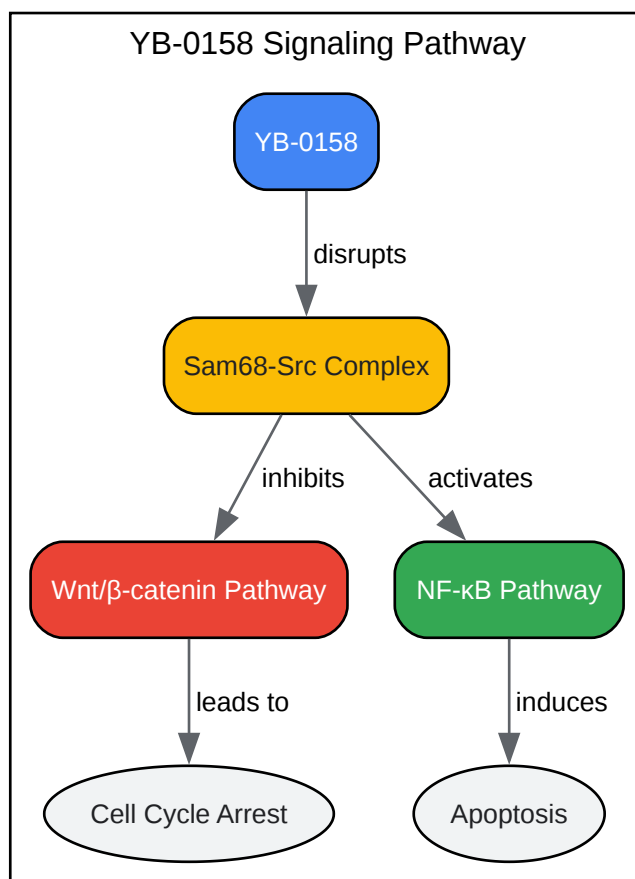
Data are presented as mean ± standard deviation from three independent experiments and represent a typical response of colorectal cancer cells to **YB-0158** treatment after 48 hours.

Table 2: Induction of Apoptosis by YB-0158 in CRC Cells

Treatment	Concentration (μM)	Viable Cells (%)	Early Apoptotic Cells (%)	Late Apoptotic/Necrotic Cells (%)
Vehicle (DMSO)	-	92.5 ± 3.5	3.1 ± 0.8	4.4 ± 1.2
YB-0158	1	81.2 ± 4.1	10.5 ± 1.5	8.3 ± 1.9
YB-0158	5	65.7 ± 5.2	22.8 ± 2.3	11.5 ± 2.1
YB-0158	10	48.9 ± 4.8	35.4 ± 3.1	15.7 ± 2.5

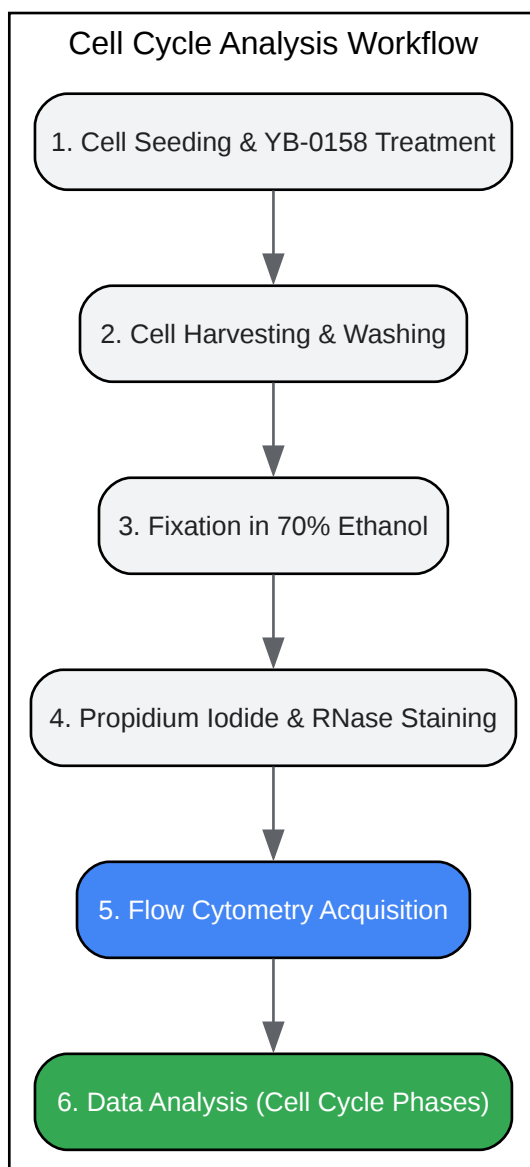
Data are presented as mean ± standard deviation from three independent experiments and represent a typical response of colorectal cancer cells to **YB-0158** treatment after 48 hours, as determined by Annexin V and Propidium Iodide staining.

Mandatory Visualizations



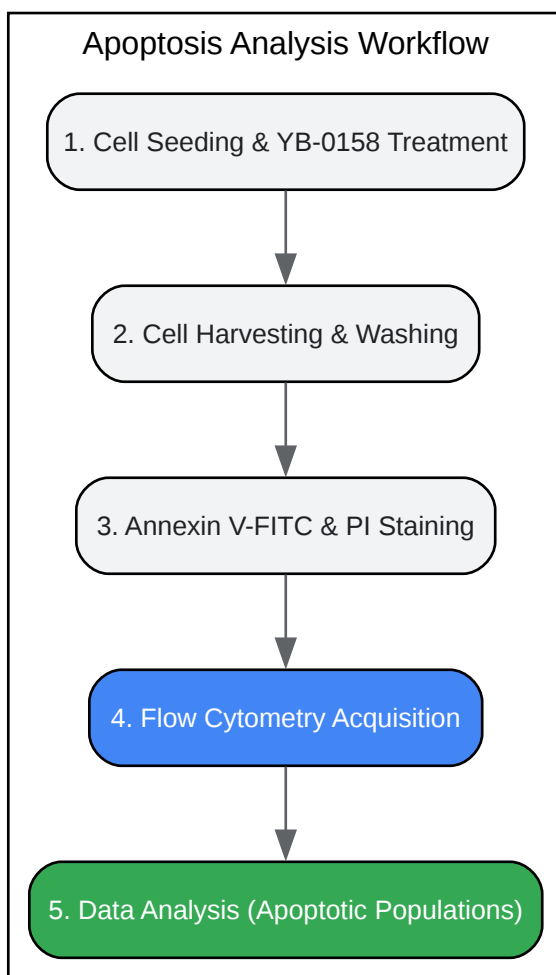
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Caption: **YB-0158** mechanism of action.



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Caption: Experimental workflow for cell cycle analysis.



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References

- 1. Pharmacological targeting of Sam68 functions in colorectal cancer stem cells - PMC [pmc.ncbi.nlm.nih.gov]
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